

# Performance Showdown: Carbazole Violet Versus Other Key Organic Violet Pigments

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## Compound of Interest

Compound Name: Carbazole Violet

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A comprehensive guide for researchers, scientists, and drug development professionals on the comparative performance of **Carbazole Violet** and other leading organic violet pigments. This report details key performance metrics, supported by standardized experimental data, to inform material selection in demanding applications.

**Carbazole Violet**, chemically known as Pigment Violet 23 (PV23), stands as a benchmark in the realm of high-performance organic pigments, prized for its intense color, high tinting strength, and excellent fastness properties. However, a nuanced understanding of its performance in relation to other prominent organic violet pigments is crucial for applications where color stability and durability are paramount. This guide provides a direct comparison between **Carbazole Violet** (PV23) and three other widely used violet pigments: Quinacridone Violet (Pigment Violet 19), Perylene Violet (Pigment Violet 29), and Dioxazine Violet (Pigment Violet 37). The evaluation is based on critical performance indicators including lightfastness, heat stability, chemical resistance, and tinctorial strength, with data presented in standardized formats for clear, actionable insights.

## Comparative Performance Data

The selection of an appropriate pigment is contingent on its ability to withstand the rigors of its intended application. The following tables summarize the quantitative performance data for **Carbazole Violet** and its alternatives, offering a side-by-side comparison of their key characteristics.

Table 1: Lightfastness and Heat Stability

Pigment	C.I. Name	Chemical Class	Lightfastness (Full Shade) <sup>1</sup>	Lightfastness (Tint) <sup>1</sup>	Heat Stability <sup>2</sup> (°C)
Carbazole Violet	PV23	Dioxazine	7-8	7	220-280[1]
Quinacridone Violet	PV19	Quinacridone	7-8[2][3]	7-8[4]	250-400[3][5]
Perylene Violet	PV29	Perylene	8	7-8	300[6]
Dioxazine Violet	PV37	Dioxazine	8[7]	8[8]	290

<sup>1</sup>Lightfastness is rated on the Blue Wool Scale (1-8), where 8 signifies excellent lightfastness.

<sup>2</sup>Heat stability indicates the maximum temperature the pigment can withstand for a short duration (typically 10-20 minutes) without significant color change.

Table 2: Chemical Resistance and Oil Absorption

Pigment	C.I. Name	Acid Resistance <sup>3</sup>	Alkali Resistance <sup>3</sup>	Solvent Resistance <sup>3</sup>	Oil Absorption ( g/100g ) <sup>4</sup>
Carbazole Violet	PV23	5[1][9]	5[1][9]	4-5[10]	50-80[1][10]
Quinacridone Violet	PV19	5[2][3]	5[2][3]	5[4]	35-50[3][4][11]
Perylene Violet	PV29	5	5	4-5	45-55
Dioxazine Violet	PV37	5[7]	5[7]	5	45-55[12]

<sup>3</sup>Chemical resistance is rated on a scale of 1-5, where 5 indicates excellent resistance. <sup>4</sup>Oil absorption is a measure of the amount of linseed oil required to form a coherent paste with the pigment.

## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure accuracy and comparability. The following are detailed protocols for the key experiments cited.

### Lightfastness Testing (ASTM D4303)

This standard test method is used to determine the lightfastness of colorants in artists' materials by exposing them to accelerated weathering conditions.[\[13\]](#)[\[14\]](#)

- **Specimen Preparation:** The pigment is dispersed in a suitable vehicle (e.g., acrylic, oil) and applied uniformly to a substrate to form a consistent film. For tint lightfastness, the pigment is mixed with a standardized white pigment (e.g., Titanium Dioxide) at a specified ratio before application.
- **Exposure:** The prepared specimens are exposed to a controlled light source, typically a xenon arc lamp, which simulates the spectral distribution of natural sunlight.[\[13\]](#) The exposure is conducted for a specified duration or until a certain radiant exposure is reached.[\[13\]](#)
- **Evaluation:** The color change of the exposed specimens is measured using a spectrophotometer or colorimeter. The color difference ( $\Delta E^*$ ) between the exposed and unexposed areas is calculated.
- **Rating:** The lightfastness is rated on the Blue Wool Scale, where the performance of the pigment is compared to a set of eight blue wool standards with known, varying degrees of lightfastness.

### Heat Stability Testing (ISO 787-21)

This international standard specifies a method for comparing the heat stability of pigments.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **Sample Preparation:** The pigment is thoroughly mixed with a standardized stoving medium (e.g., a baking enamel).
- **Application:** The mixture is applied to test panels and allowed to flash off any solvents.
- **Stoving:** The coated panels are placed in a laboratory oven at a series of specified temperatures for a fixed duration.
- **Assessment:** After cooling, the color of the heated panels is compared visually against a control panel that was not heated. The heat stability is reported as the highest temperature at which no significant color change is observed.

## Chemical Resistance Testing (ASTM D1308)

This test method evaluates the effect of household and industrial chemicals on clear and pigmented organic finishes.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- **Test Panel Preparation:** The pigment is incorporated into a coating system and applied to a suitable substrate. The coating is allowed to cure completely.
- **Reagent Application:** A piece of absorbent material (e.g., filter paper) is saturated with the test chemical (e.g., acid, alkali, solvent) and placed on the coated surface. The saturated material is then covered to prevent evaporation.
- **Exposure:** The test area is left undisturbed for a specified period.
- **Evaluation:** After the exposure period, the cover and absorbent material are removed, and the test area is washed and dried. The surface is then examined for any changes, such as discoloration, blistering, or loss of adhesion. The resistance is rated on a scale of 1 to 5.

## Oil Absorption Testing (ISO 787-5 / ASTM D281)

These standards specify the procedure for determining the oil absorption of a pigment.[\[2\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

- **Sample Weighing:** A specific amount of the dry pigment is weighed and placed on a flat, non-absorbent surface, such as a glass plate.

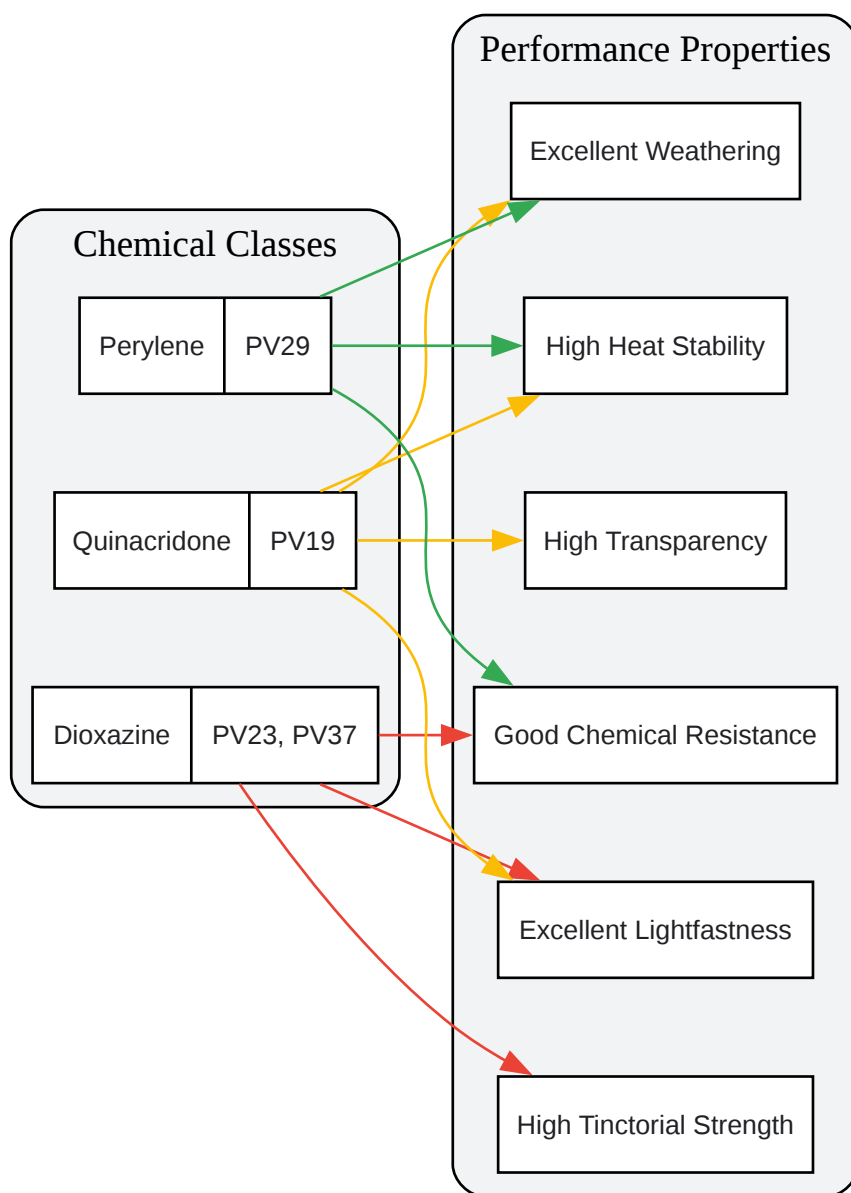
- **Oil Addition:** Linseed oil is added drop by drop from a burette to the pigment.
- **Rub-out:** After each addition of oil, the pigment and oil are thoroughly mixed and rubbed with a spatula until a stiff, paste-like mass is formed that does not break or separate.
- **Endpoint Determination:** The endpoint is reached when a single, smooth paste is formed. The volume of oil used is recorded.
- **Calculation:** The oil absorption is calculated as the grams of oil required to wet 100 grams of pigment.

## Visualizing Pigment Selection and Characteristics

To further aid in the understanding and selection of these violet pigments, the following diagrams illustrate key logical relationships and decision-making workflows.



Caption: Pigment selection workflow based on performance needs.



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Caption: Chemical class and associated performance properties.

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